synthesis protocol for (S)-3-((1H-indol-3-yl)methyl)morpholine.

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Compound of Interest

Compound Name:	*(S)-3-((1H-indol-3-yl)methyl)morpholine*
Cat. No.:	*B12079662*

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Application Note: High-Fidelity Synthesis of **(S)-3-((1H-indol-3-yl)methyl)morpholine**

Executive Summary

The morpholine ring is a privileged pharmacophore in medicinal chemistry, offering improved solubility and metabolic stability compared to piperazines or piperidines. The specific scaffold **(S)-3-((1H-indol-3-yl)methyl)morpholine** combines the serotonin-mimetic properties of the indole nucleus with the physicochemical advantages of the morpholine ring.

This protocol details a robust, enantiospecific synthesis starting from L-Tryptophan. Unlike direct alkylation methods which often suffer from racemization or regioselectivity issues (N- vs O-alkylation), this guide utilizes a "Chiral Pool" approach via a Morpholin-3-one intermediate. This pathway guarantees the retention of the (S)-configuration and minimizes indole oxidation.

Retrosynthetic Analysis & Strategy

To maintain the chiral integrity of the C3 center, we avoid forming the chiral center de novo. Instead, we derive it from the natural amino acid L-Tryptophan.

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Strategic Logic:

- Chirality Source: L-Tryptophan provides the (S)-stereocenter.
- Ring Construction: A stepwise formation of the morpholine ring via a morpholin-3-one (lactam) intermediate is preferred over direct cyclization. The lactam formation is kinetically favored and allows for easier purification before the final reduction.
- Indole Protection: While the indole nitrogen (N1) is nucleophilic, the intramolecular O-alkylation required to close the morpholine ring is much faster than intermolecular N-alkylation under high-dilution conditions. Therefore, this protocol is designed to work without indole protection, though protection strategies are discussed for scale-up.

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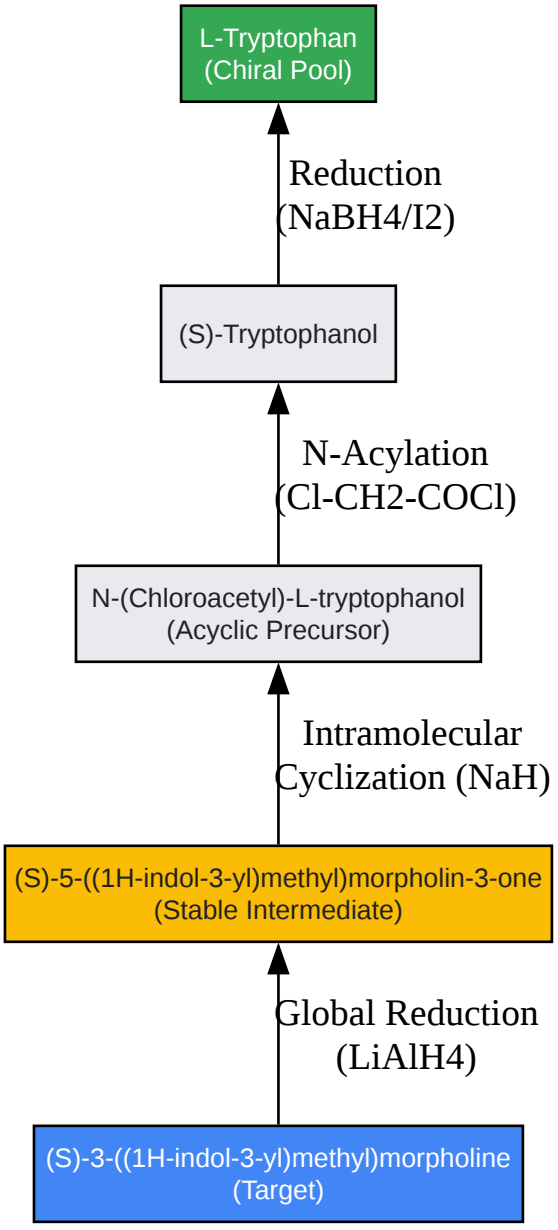

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Figure 1: Retrosynthetic logic flow relying on the stable lactam intermediate to preserve chirality.

Detailed Experimental Protocol

Phase 1: Reduction of L-Tryptophan to (S)-Tryptophanol

Objective: Convert the carboxylic acid to a primary alcohol without racemizing the

-carbon or reducing the indole ring.

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Reagents:

- L-Tryptophan (1.0 equiv)
- Sodium Borohydride (

  , 2.5 equiv)
- Iodine (

  , 1.0 equiv)
- Solvent: Anhydrous THF

Procedure:

- Setup: Flame-dry a 3-neck round-bottom flask (RBF) and purge with Argon.
- Suspension: Suspend L-Tryptophan (20.4 g, 100 mmol) and ngcontent-ng-c1989010908="" _nghost-ng-c2193002942="" class="inline ng-star-inserted">

  (9.45 g, 250 mmol) in anhydrous THF (200 mL). Cool to 0°C.
- Activation: Dissolve Iodine (25.4 g, 100 mmol) in THF (50 mL) and add dropwise over 30 minutes. Observation: Hydrogen gas evolution will occur; ensure proper venting.
- Reflux: Once gas evolution ceases, heat the mixture to reflux for 18 hours. The solution should turn from colorless/yellow to a clear suspension.
- Quench: Cool to 0°C. Carefully add Methanol until clear (breakdown of borane complexes). Concentrate under reduced pressure.
- Workup: Dissolve residue in 20% KOH (100 mL), stir for 4 hours (to hydrolyze borane-amine adducts), and extract with Dichloromethane (DCM). Wash organic layer with brine, dry over ngcontent-ng-c1989010908="" _nghost-ng-c2193002942="" class="inline ng-star-inserted">

  .[1]
- Yield Expectation: 85-92% of (S)-Tryptophanol as a white/off-white solid.

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Phase 2: N-Acylation and Cyclization (The "One-Pot" Morpholinone Synthesis)

Objective: Build the morpholine backbone.[2][3] We use a two-step sequence (Acylation

Cyclization) which can be telescoped.

Reagents:

- (S)-Tryptophanol (1.0 equiv)
- Chloroacetyl chloride (1.1 equiv)
- Triethylamine (

  , 1.2 equiv)
- Sodium Hydride (NaH, 60% dispersion, 2.5 equiv)
- Solvent: THF (Anhydrous)

Procedure:

- Acylation (Step 2a):
  - Dissolve (S)-Tryptophanol (19.0 g, 100 mmol) and

    (16.7 mL) in THF (300 mL) at -10°C.
  - Add Chloroacetyl chloride (8.8 mL, 110 mmol) dropwise. Critical: Keep T < 0°C to prevent O-acylation.
  - Stir for 1 hour. TLC should show complete conversion to the linear chloroacetamide.
- Cyclization (Step 2b):
  - Note: Do not isolate the intermediate.

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- Dilute the reaction mixture with additional THF (200 mL) to favor intramolecular reaction (High Dilution Principle).
- Cool to -10°C. Add NaH (10.0 g, 250 mmol) portion-wise. Caution: Vigorous evolution.
- Allow to warm to Room Temperature (RT) and stir for 12 hours.

- Workup:
  - Quench carefully with saturated solution.
  - Extract with EtOAc (mL).
  - Purification: Flash column chromatography (SiO2, EtOAc/Hexane gradient). The lactam is polar; 100% EtOAc or 5% MeOH/DCM may be needed.
  - Target: (S)-5-((1H-indol-3-yl)methyl)morpholin-3-one.

Phase 3: Lactam Reduction to Morpholine

Objective: Reduce the carbonyl group to a methylene group to yield the final amine.

Reagents:

- Lactam Intermediate (from Phase 2)
- Lithium Aluminum Hydride (, 3.0 equiv)
- Solvent: THF[4][5]

Procedure:

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- Reduction: Suspend

  (3 equiv) in anhydrous THF under Argon at 0°C.

- Addition: Add the Lactam (dissolved in THF) dropwise to the hydride suspension.
- Reflux: Heat to reflux for 6-12 hours. Monitor by TLC (Amine will be more polar than lactam but less polar than primary alcohol impurities).
- Fieser Quench (Critical): Cool to 0°C. For every x grams of LAH used, add:
  - x mL Water[4][1]
  - x mL 15% NaOH
  - 3x mL Water[4]
- Isolation: Filter the granular white precipitate. Concentrate the filtrate.
- Final Purification: Recrystallization (from Ethanol/Ether) or formation of the HCl salt for long-term stability.

Process Visualization (Workflow)

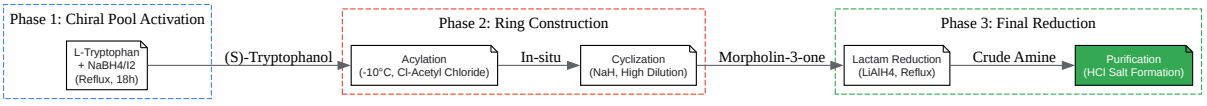

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Figure 2: Operational workflow emphasizing the telescoped acylation-cyclization sequence.

Key Analytical Parameters (QC)

To validate the synthesis, the following analytical signatures must be confirmed.

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Parameter	Method	Acceptance Criteria	Notes
Identity	1H NMR (DMSO-d6)	10.8 (Indole NH), 2.8-3.8 (Morpholine protons)	Look for disappearance of Carbonyl signal (~165 ppm in 13C).
Enantiomeric Excess	Chiral HPLC	> 98% ee	Column: Chiralpak AD-H or OD-H. Mobile Phase: Hexane/IPA + 0.1% DEA.
Purity	HPLC-UV (254 nm)	> 95%	Indole oxidation products (colored impurities) are common; remove via column.
Residual Solvent	GC-HS	< Limit (THF, DCM)	Critical for biological assays.

Troubleshooting & Optimization

Issue 1: Low Yield in Cyclization (Indole N-Alkylation)

- Mechanism:[6][7] The Indole nitrogen is deprotonated by NaH and competes with the alkoxide for the alkyl chloride.
- Solution: If N-alkylated impurities (>10%) are observed, switch to (S)-N(in)-Boc-Tryptophan as the starting material. The Boc group protects the indole nitrogen. It can be removed after Phase 3 using TFA/DCM.

Issue 2: Racemization

- Cause: High temperatures during the acylation phase or prolonged exposure to strong base.
- Control: Ensure the acylation (Step 2a) is performed strictly at -10°C to 0°C.

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Issue 3: Incomplete Reduction of Lactam

- Cause: Borane or Aluminum complexes sticking to the amine.
- Control: Ensure the "Fieser Quench" or KOH hydrolysis (Phase 1) is vigorous and long enough to break these complexes.

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